

In-Depth Technical Guide: Dbm-C5-VC-pab-mmae

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Compound of Interest

Compound Name: *Dbm-C5-VC-pab-mmae*

Cat. No.: *B15606175*

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a detailed overview of the molecular characteristics of **Dbm-C5-VC-pab-mmae**, an antibody-drug conjugate (ADC) linker-payload system.

Core Molecular Data

The quantitative molecular data for **Dbm-C5-VC-pab-mmae** and its constituent components are summarized below. This information is critical for various aspects of drug development, including stoichiometric calculations for conjugation, analytical characterization, and pharmacokinetic modeling.

Component	Molecular Formula	Molecular Weight (g/mol)	Source
Dbm-C5-VC-pab-mmae	C ₆₈ H ₁₀₃ Br ₂ N ₁₁ O ₁₅	1474.42	[1] [2] [3]
Dibenzoylmethane (Dbm)	C ₁₅ H ₁₂ O ₂	224.25	[4] [5] [6] [7] [8]
Valine-Citrulline-p-aminobenzyl (VC-PAB)	C ₁₈ H ₂₉ N ₅ O ₄ (for Val-Cit-PAB-OH)	379.5	[9]
Monomethyl auristatin E (MMAE)	C ₃₉ H ₆₇ N ₅ O ₇	717.99	[10] [11] [12]
p-Aminobenzyl alcohol (PAB)	C ₇ H ₉ NO	123.15	[13] [14] [15]

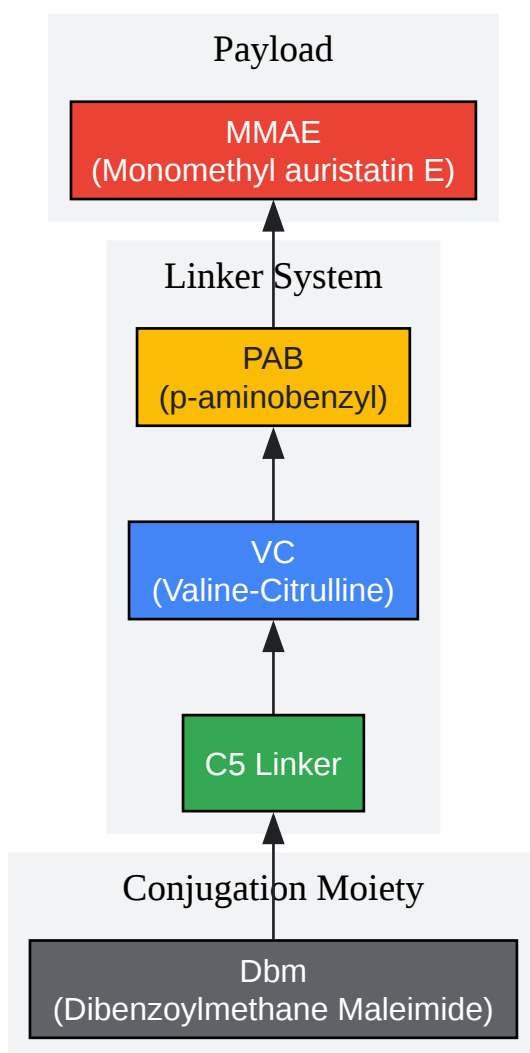
Note: The molecular weight for VC-PAB is for the hydroxyl form and serves as an approximation for the core peptide linker structure.

Experimental Protocols

Detailed experimental protocols for the synthesis of **Dbm-C5-VC-pab-mmae** are not publicly available in the provided search results. The synthesis of such complex molecules is often proprietary. However, a general synthesis strategy can be inferred from the structure, likely involving the sequential coupling of the individual components. A representative synthesis of a similar ADC linker, Fmoc-VC-PAB-MMAE, involves the reaction of an activated ester of the linker (Fmoc-VC-PAB-PNP) with MMAE in the presence of HOBt in a solvent mixture of DMF and pyridine[\[16\]](#).

Visualizing the Molecular Assembly

The logical relationship between the components of **Dbm-C5-VC-pab-mmae** can be visualized as a sequential assembly. The following diagram illustrates this assembly, starting from the cytotoxic payload (MMAE) and extending to the antibody conjugation moiety (Dbm).

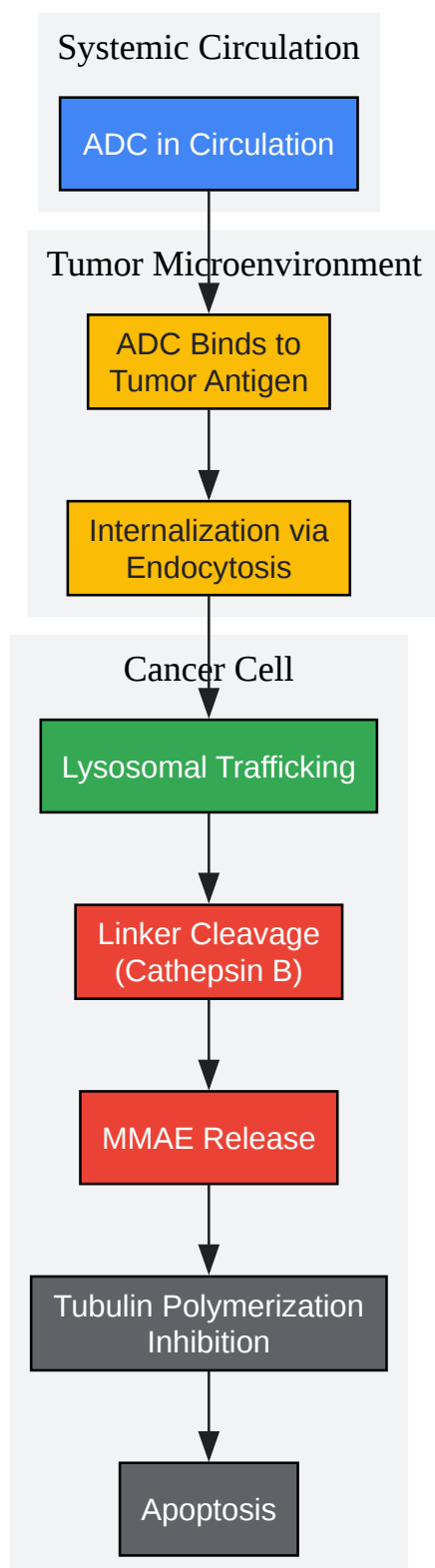


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Logical assembly of **Dbm-C5-VC-pab-mmae** components.

Signaling and Workflow Diagrams

The mechanism of action for an ADC utilizing the **Dbm-C5-VC-pab-mmae** system involves a series of steps from administration to cytotoxic effect. The following workflow diagram illustrates this process.



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Workflow of ADC action from circulation to apoptosis.

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